

Application Notes and Protocols for (R)-TAPI-2

In Vitro Assay

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Compound of Interest

Compound Name: (R)-TAPI-2

Cat. No.: B15564838

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Introduction

(R)-TAPI-2 is a stereoisomer of TAPI-2, a potent, broad-spectrum hydroxamate-based inhibitor of several matrix metalloproteinases (MMPs) and A Disintegrin and Metalloproteinase (ADAM) family members. It is particularly recognized for its inhibitory activity against Tumor Necrosis Factor- α Converting Enzyme (TACE), also known as ADAM17. ADAM17 is a key sheddase involved in the release of various cell surface proteins, including the pro-inflammatory cytokine TNF- α , epidermal growth factor receptor (EGFR) ligands, and the interleukin-6 receptor (IL-6R). Dysregulation of ADAM17 activity is implicated in a range of inflammatory diseases and cancers, making it a significant target for therapeutic intervention. These application notes provide a detailed protocol for an in vitro enzymatic assay to characterize the inhibitory activity of **(R)-TAPI-2** against ADAM17.

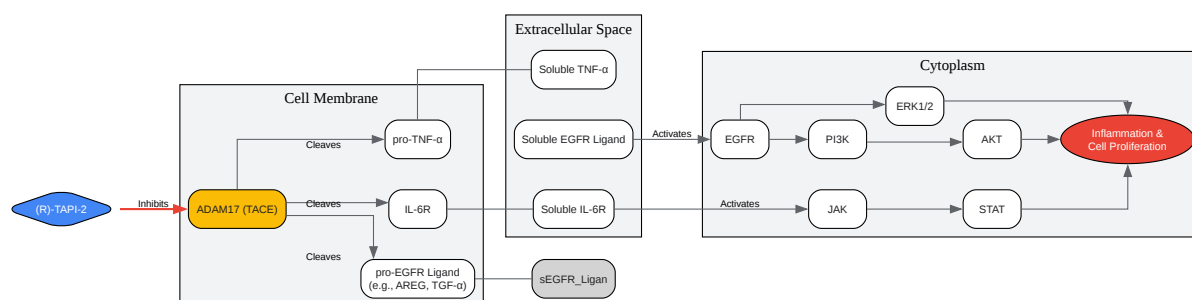
Mechanism of Action and Signaling Pathway

(R)-TAPI-2, like its racemic counterpart, functions by chelating the zinc ion within the catalytic domain of metalloproteinases, thereby blocking their proteolytic activity. The primary target of interest for **(R)-TAPI-2** is ADAM17. The inhibition of ADAM17 by **(R)-TAPI-2** prevents the

shedding of transmembrane precursor proteins, thereby modulating downstream signaling pathways crucial in inflammation and cell proliferation.

ADAM17-mediated shedding of ligands such as Amphiregulin (AREG) and Transforming Growth Factor- α (TGF- α) leads to the activation of the Epidermal Growth Factor Receptor (EGFR). This, in turn, can trigger downstream signaling cascades including the ERK1/2 and PI3K/AKT pathways.[1] Similarly, ADAM17-dependent cleavage of the IL-6 receptor (IL-6R) is a critical step in IL-6 trans-signaling, which involves the activation of the JAK/STAT pathway.[1]

Below is a diagram illustrating the signaling pathway affected by ADAM17 and its inhibition by **(R)-TAPI-2**.



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Caption: ADAM17 signaling pathway and its inhibition by **(R)-TAPI-2**.

Quantitative Data Summary

The inhibitory potency of TAPI-2 has been evaluated against a panel of metalloproteinases. While specific data for the **(R)-TAPI-2** isomer is limited in publicly available literature, the data

for the racemic mixture provides a strong indication of its activity profile.

Note: The following data pertains to the racemic mixture TAPI-2. The inhibitory activity of the (R)-isomer may vary.

Target Enzyme	Inhibition Value (Ki)	Inhibition Value (IC50)	Reference
ADAM17 (TACE)	0.12 µM	-	[Probechem]
ADAM8	10 µM	-	[Probechem]
ADAM10	3 µM	-	[Probechem]
ADAM12	100 µM	-	[Probechem]
General MMPs	-	20 µM	[1][2]

Experimental Protocols

In Vitro ADAM17/TACE Enzymatic Assay

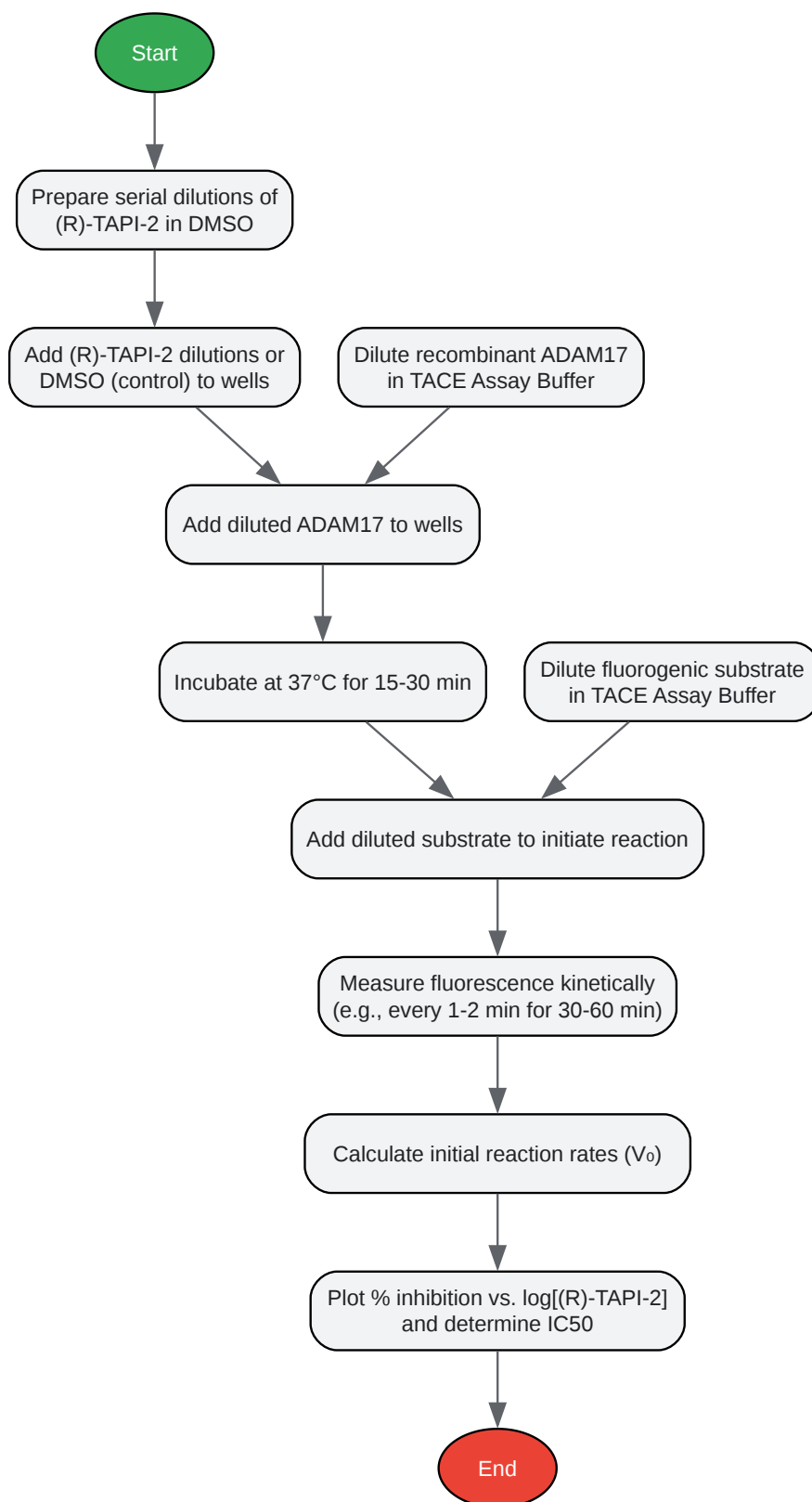
This protocol describes a fluorogenic assay to determine the inhibitory activity of **(R)-TAPI-2** against recombinant human ADAM17. The assay is based on the cleavage of a specific fluorogenic peptide substrate, resulting in an increase in fluorescence intensity.

Materials and Reagents:

- Recombinant Human ADAM17 (catalytic domain)
- Fluorogenic ADAM17 substrate (e.g., Mca-PLAQAV-Dpa-RSSSR-NH₂)
- **(R)-TAPI-2**
- TACE Assay Buffer (e.g., 25 mM Tris, pH 8.0, 2.5 µM ZnCl₂, 0.005% Brij-35)
- Dimethyl Sulfoxide (DMSO)
- 96-well black microplate

- Fluorescence microplate reader

Experimental Workflow Diagram:



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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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